Spectroscopic Characterization of 2,2'-Dithiobis(6-fluorobenzoic Acid): A Technical Guide

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Compound of Interest

Compound Name:	*2,2'-Dithiobis(6-fluorobenzoic Acid)*
CAS No.:	*147027-64-3*
Cat. No.:	*B122457*

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This in-depth technical guide provides a comprehensive overview of the expected spectroscopic data for **2,2'-Dithiobis(6-fluorobenzoic Acid)**, a compound of interest in drug development and materials science.[1] While direct, published spectra for this specific molecule are not readily available, this guide, grounded in established spectroscopic principles and data from analogous structures, offers a robust framework for researchers to acquire, interpret, and validate their own experimental findings. We will delve into the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, explaining the causality behind experimental choices and providing self-validating protocols.

Molecular Structure and Key Features

2,2'-Dithiobis(6-fluorobenzoic Acid) (Molecular Formula: $C_{14}H_8F_2O_4S_2$, Molecular Weight: 342.33 g/mol) is a symmetrical aromatic disulfide.[2] Its structure presents several key features that will dominate its spectroscopic signature: two fluorinated benzene rings, two carboxylic acid groups, and a central disulfide bridge. Understanding the interplay of these functional groups is crucial for accurate spectral interpretation.

Caption: Molecular structure of **2,2'-Dithiobis(6-fluorobenzoic Acid)**.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **2,2'-Dithiobis(6-fluorobenzoic Acid)**, ^1H, ^{13}C, and ^{19}F NMR will provide critical information.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a deuterated solvent, such as DMSO-d_6 or $CDCl_3$. DMSO-d_6 is often preferred for carboxylic acids as it can help in observing the acidic proton.[3]
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.[3]
- ^1H NMR: Acquire a standard one-dimensional ^1H NMR spectrum. The acidic proton of the carboxylic acid may be broad and its chemical shift can be concentration-dependent.[4]
- ^{13}C NMR: Obtain a proton-decoupled ^{13}C NMR spectrum. An extended acquisition time may be necessary to observe the quaternary carbons, including the carbonyl and ipso-carbons attached to sulfur and fluorine.
- ^{19}F NMR: Acquire a proton-decoupled ^{19}F NMR spectrum. This will provide a sharp singlet, confirming the chemical environment of the fluorine atoms.
- 2D NMR (Optional but Recommended): Perform COSY (Correlation Spectroscopy) to establish H-H couplings and HSQC/HMBC (Heteronuclear Single Quantum Coherence/Heteronuclear Multiple Bond Correlation) to assign protonated and quaternary carbons definitively.

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Expected ^{1}H NMR Data (400 MHz, DMSO-d_6)

Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~13.0 - 13.5	broad singlet	2H	-COOH	The acidic proton of a carboxylic acid typically appears at a very downfield shift, often as a broad signal due to hydrogen bonding and exchange.[3][4]
~7.8 - 8.1	multiplet	2H	Ar-H	Aromatic protons adjacent to the electron-withdrawing carboxylic acid group.
~7.3 - 7.6	multiplet	4H	Ar-H	Remaining aromatic protons, with their chemical shifts influenced by the fluorine and disulfide linkages. The coupling patterns will be complex due to H-H and H-F interactions.[5][6]

Expected ^{13}C NMR Data (100 MHz, DMSO-d_6)

Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
~165 - 168	-C=O	The carbonyl carbon of an aromatic carboxylic acid.[3]
~160 - 164 (d, ^{1}JCF)	C-F	The carbon directly attached to fluorine will appear as a doublet with a large coupling constant.
~135 - 140	C-S	The ipso-carbon attached to the sulfur atom.
~115 - 135	Ar-C	Other aromatic carbons, with their specific shifts determined by the electronic effects of the substituents.

Expected ^{19}F NMR Data (376 MHz, DMSO-d_6)

Predicted Chemical Shift (δ, ppm)	Multiplicity	Assignment	Rationale
-110 to -120	singlet	Ar-F	A single peak is expected due to the symmetrical nature of the molecule. The chemical shift is typical for a fluorine atom on a benzene ring.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The spectrum of **2,2'-Dithiobis(6-fluorobenzoic Acid)** will be characterized by the vibrations of the carboxylic acid and the aromatic ring.

Experimental Protocol: IR Data Acquisition

- Sample Preparation: For solid samples, the Attenuated Total Reflectance (ATR) technique is the most straightforward. Place a small amount of the solid sample directly on the ATR crystal. Alternatively, prepare a KBr pellet by grinding a small amount of the sample with dry KBr and pressing it

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into a thin disk.

- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum, typically in the range of 4000 to 400 cm^{-1}.

Expected IR Data

Predicted Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale
2500 - 3300 (very broad)	O-H stretch	Carboxylic Acid	This very broad and characteristic absorption is due to the hydrogen-bonded O-H stretching of the carboxylic acid dimer.[7][8]
~1700	C=O stretch	Carboxylic Acid	A strong, sharp peak corresponding to the carbonyl stretch. Its position indicates conjugation with the aromatic ring.[7][8][9]
~1600, ~1475	C=C stretch	Aromatic Ring	Absorptions characteristic of the carbon-carbon stretching vibrations within the benzene ring.
~1200 - 1300	C-O stretch	Carboxylic Acid	Stretching vibration of the carbon-oxygen single bond in the carboxylic acid group.[9]
~1100 - 1200	C-F stretch	Aryl-Fluoride	A strong band indicating the presence of the carbon-fluorine bond.
~500 - 540	S-S stretch	Disulfide	The sulfur-sulfur bond stretch is a weak absorption and may be difficult to observe in an IR spectrum, but it is expected in this region.[10]

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of the molecular weight and elucidation of the structure.

Experimental Protocol: MS Data Acquisition

- Ionization Method: Electrospray ionization (ESI) is a suitable soft ionization technique for this compound, likely to produce a prominent deprotonated molecule $[M-H]^-$ in negative ion mode.
- Mass Analyzer: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap, will provide accurate mass measurements, confirming the elemental composition.
- Tandem MS (MS/MS): To gain structural information, perform fragmentation of the $[M-H]^-$ ion. Collision-Induced Dissociation (CID) is a common fragmentation method.[11] Electron Transfer Dissociation (ETD) can be particularly effective for cleaving disulfide bonds.[11][12][13]

Expected Mass Spectrometry Data

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m/z Value (Negative ESI)	Ion	Rationale
341.98	$[M-H]^-$	The deprotonated molecule, representing the molecular weight of the compound minus one proton.
171.00	$[M/2 - H]^-$	A key fragment resulting from the cleavage of the S-S bond, representing the monomeric 6-fluoro-2-mercaptobenzoic acid radical anion.[12][14]
127.00	$[M/2 - H - CO_2]^-$	Further fragmentation of the monomeric unit via the loss of carbon dioxide (44 Da).

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digraph "fragmentation_pathway" {
rankdir=LR;
node [shape=box, style=rounded, fontname="Helvetica", fontsize=10, fillcolor="#F1F3F4", fontcolor="#202124"];
edge [fontsize=9, fontcolor="#5F6368"];

parent [label="[M-H]⁻\nm/z = 341.98"];
fragment1 [label="[C₇H₄FO₂S]⁻\nm/z = 171.00"];
fragment2 [label="[C₆H₄FS]⁻\nm/z = 127.00"];



parent -> fragment1 [label="S-S Cleavage"];
fragment1 -> fragment2 [label="- CO₂"];
}
```

Caption: Plausible fragmentation pathway for **2,2'-Dithiobis(6-fluorobenzoic Acid)** in negative ion MS/MS.

Conclusion

This guide provides a detailed, technically grounded prediction of the spectroscopic data for **2,2'-Dithiobis(6-fluorobenzoic Acid)**. By following the outlined experimental protocols and using the expected data as a reference, researchers and drug development professionals can confidently acquire and interpret the NMR, IR, and MS spectra of this compound and its analogues. The convergence of data from these three orthogonal techniques will provide unambiguous structural confirmation, ensuring the integrity of subsequent research and development activities.

References

- Thermo Fisher Scientific. (n.d.). Disulfide Bond Identification of Biotherapeutic Proteins Using Various Fragmentation Techniques Available on an Orbitrap Fusion.
- National Institutes of Health. (n.d.). Increasing Fragmentation of Disulfide-Bonded Proteins for Top-Down Mass Spectrometry by Supercharging. PMC.
- National Institutes of Health. (n.d.). Recent Mass Spectrometry-based Techniques and Considerations for Disulfide Bond Characterization in Proteins. PMC.
- Infrared spectroscopy of gas phase alpha hydroxy carboxylic acid homo and hetero dimers. (2018). AIP Publishing.
- Fragment Correlation Mass Spectrometry Enables Direct Characterization of Disulfide Bond Cleavage Pathways of Therapeutic Peptides. (2024). ACS Publications.
- Direct mass spectrometric characterization of disulfide linkages. (n.d.). Taylor & Francis Online.
- IR and UV–Vis Spectroscopy of Carboxylic Acids. (2025). JoVE.
- Spectroscopy of Carboxylic Acids and Nitriles. (2024). Chemistry LibreTexts.
- Spectroscopy of Carboxylic Acids. (2020). Chemistry LibreTexts.
- The C=O Bond, Part III: Carboxylic Acids. (2018). Spectroscopy Online.
- Absorption Spectra of Aromatic Disulfides. (n.d.). eScholarship.org.
- H NMR for 4-Fluorobenzoic acid. Please interpret and. (2019). Chegg.com.
- Supplementary Information. (n.d.). The Royal Society of Chemistry.
- 4-Fluorobenzoic acid(456-22-4) 1H NMR spectrum. (n.d.). ChemicalBook.
- Structural and Redox Interconversions of Sulfur Ligands of Transition Metal Complexes. (n.d.).

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- 2,2'-Dithiobis(6-fluorobenzoic Acid). (n.d.).
- **2,2'-Dithiobis(6-fluorobenzoic acid)**. (n.d.). Chem-Impex.
- Infrared spectrum of benzoic acid. (n.d.). Doc Brown's Chemistry.

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- 1. chemimpex.com [chemimpex.com]
- 2. labsolu.ca [labsolu.ca]
- 3. rsc.org [rsc.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Solved H NMR for 4-Fluorobenzoic acid. Please interpret and | Chegg.com [chegg.com]
- 6. 4-Fluorobenzoic acid(456-22-4) 1H NMR spectrum [chemicalbook.com]
- 7. Video: IR and UV–Vis Spectroscopy of Carboxylic Acids [jove.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. infrared spectrum of benzoic acid C7H6O2 C6H5COOH prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of benzoic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. par.nsf.gov [par.nsf.gov]
- 11. Recent Mass Spectrometry-based Techniques and Considerations for Disulfide Bond Characterization in Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 12. documents.thermofisher.com [documents.thermofisher.com]
- 13. tandfonline.com [tandfonline.com]
- 14. pubs.acs.org [pubs.acs.org]
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